

Stability and storage conditions for (R)-Pyrrolidine-3-thiol hydrochloride

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Compound of Interest

Compound Name: (R)-Pyrrolidine-3-thiol

Cat. No.: B15277661

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Technical Support Center: (R)-Pyrrolidine-3-thiol hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **(R)-Pyrrolidine-3-thiol** hydrochloride.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **(R)-Pyrrolidine-3-thiol** hydrochloride?

A1: For long-term storage, it is recommended to store **(R)-Pyrrolidine-3-thiol** hydrochloride in a cool, dry place.^[1] Some suppliers recommend storage at 2-8°C for extended periods.^[2] To ensure stability, the compound should be kept in a tightly sealed container under an inert atmosphere, such as argon or nitrogen, to prevent oxidation and moisture absorption.

Q2: Is **(R)-Pyrrolidine-3-thiol** hydrochloride sensitive to air or moisture?

A2: Yes. The thiol group in the molecule is susceptible to oxidation in the presence of air, which can lead to the formation of disulfide impurities. Furthermore, as a hydrochloride salt, the compound can be hygroscopic, meaning it can absorb moisture from the atmosphere.^{[3][4]} Therefore, it is crucial to handle and store the compound under an inert, dry atmosphere.

Q3: What is the general stability of **(R)-Pyrrolidine-3-thiol** hydrochloride at room temperature?

A3: Under standard ambient conditions (room temperature), **(R)-Pyrrolidine-3-thiol** hydrochloride is considered to be chemically stable for short periods if protected from air and moisture. However, for long-term storage, cooler temperatures are recommended to minimize potential degradation.

Q4: What are the primary degradation pathways for **(R)-Pyrrolidine-3-thiol** hydrochloride?

A4: The most probable degradation pathway is the oxidation of the thiol group (-SH) to form a disulfide (-S-S-) bridge, resulting in a dimeric impurity. This process is accelerated by the presence of oxygen. Hydrolysis is a less common concern for the hydrochloride salt itself, but absorbed moisture can potentially facilitate other degradation reactions.

Q5: What personal protective equipment (PPE) should be used when handling this compound?

A5: When handling **(R)-Pyrrolidine-3-thiol** hydrochloride, it is important to wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat. Due to its potential for causing skin and eye irritation, direct contact should be avoided.^[5] All handling should be performed in a well-ventilated area or a fume hood.

Stability and Storage Conditions Summary

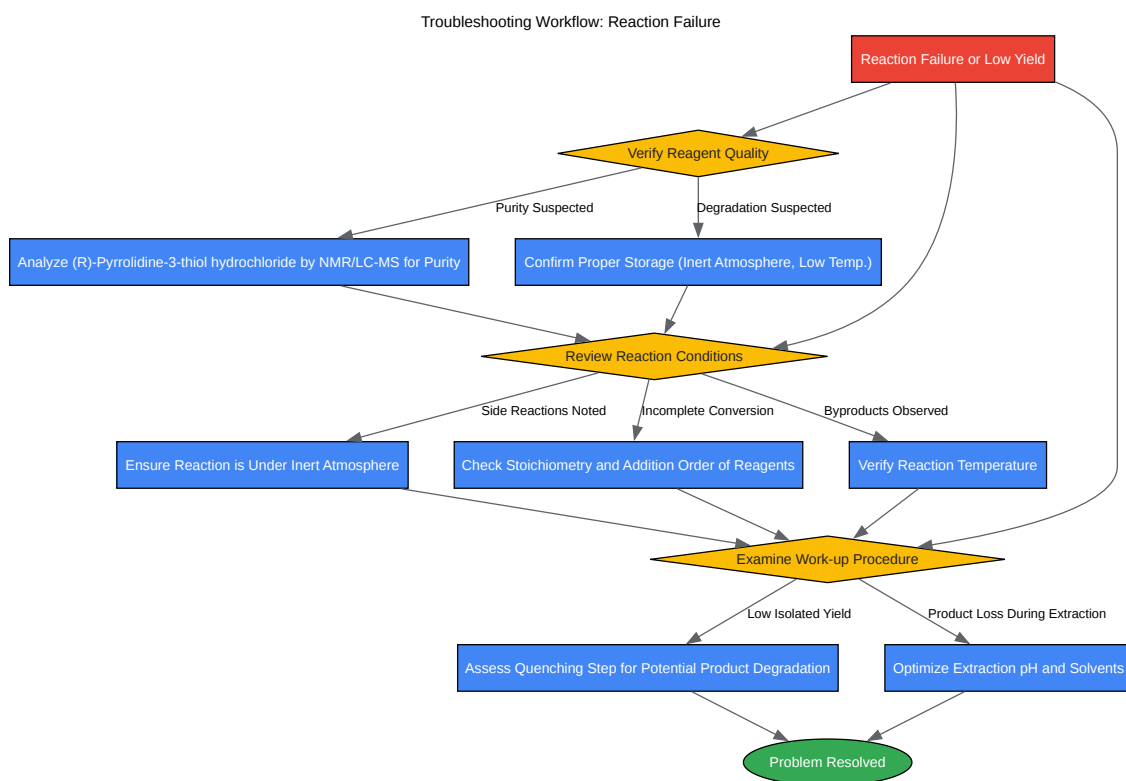
Parameter	Recommended Condition	Rationale
Long-Term Storage Temperature	2-8°C or in a cool, dry place.	To minimize degradation over time. ^{[1][2]}
Short-Term Storage Temperature	Room temperature (in a desiccator).	Generally stable for short durations if properly protected.
Atmosphere	Inert gas (e.g., Argon, Nitrogen).	To prevent oxidation of the thiol group.
Container	Tightly sealed, opaque container.	To protect from air, moisture, and potentially light.
Incompatibilities	Strong oxidizing agents, strong bases.	To prevent rapid degradation or reaction of the thiol group.

Note: This data is a summary of general recommendations for thiol-containing and pyrrolidinium compounds. It is always best to consult the specific product's Safety Data Sheet (SDS) for the most accurate information.

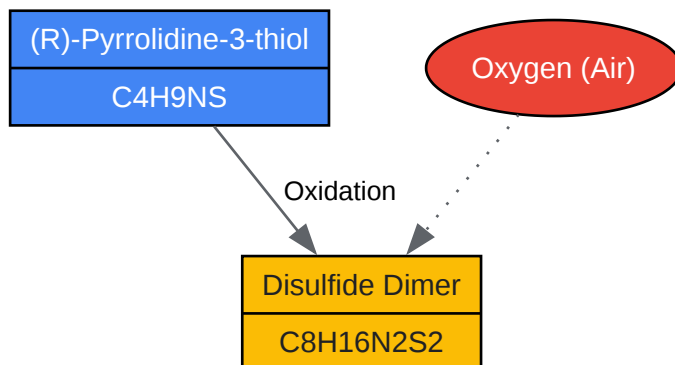
Troubleshooting Guide

Issue: Unexpected Reaction Failure or Low Yield

If you are experiencing unexpected failures or significantly lower than expected yields in reactions involving **(R)-Pyrrolidine-3-thiol** hydrochloride, consider the following troubleshooting workflow.



Oxidative Degradation of (R)-Pyrrolidine-3-thiol



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References

- 1. WO2012114280A1 - An improved process for the preparation of pyrrolidine thiol derivatives useful in the synthesis of carbapenem compounds - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. Physicochemical properties and toxicities of hydrophobic piperidinium and pyrrolidinium ionic liquids | The Battery Group [batterygroup.lbl.gov]
- 4. researchgate.net [researchgate.net]
- 5. N-Heterocyclic Carbene Ligand Stability on Gold Nanoparticles in Biological Media - PMC [pmc.ncbi.nlm.nih.gov]
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